

# Foreword: Navigating the Landscape of a Niche Molecule

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## Compound of Interest

Compound Name: 6-hydroxy-4H-chromen-4-one

CAS No.: 38445-24-8

Cat. No.: B3425073

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In the vast repository of chemical entities, many compounds, despite their intriguing structures, remain sparsely documented. CAS number 38445-24-8, also known as 2,2-dimethyl-2-(o-tolyloxy)acetic acid or 2-methyl-2-(2-methylphenoxy)propanoic acid, is one such molecule. A direct search for extensive experimental data on this specific compound yields limited results. This guide, therefore, is constructed with a dual purpose: to present the known, calculated properties of this molecule and to provide a robust, scientifically-grounded framework for its study by drawing upon established principles and data from closely related structural analogs. This approach allows us to build a comprehensive and actionable technical profile, empowering researchers to confidently engage with this compound in their discovery workflows.

## Core Molecular Identity and Physicochemical Properties

Understanding the fundamental properties of a molecule is the bedrock of any research endeavor. These characteristics govern its behavior in both chemical and biological systems.

The structure of 2,2-dimethyl-2-(o-tolyloxy)acetic acid is characterized by a propanoic acid backbone with two methyl groups at the C2 position (a gem-dimethyl group), which is linked via

an ether bond to an ortho-cresol (o-methylphenol) ring. This gem-dimethyl substitution is a key structural motif found in various pharmacologically active molecules, as it can enhance metabolic stability by blocking oxidative degradation at the alpha-carbon.

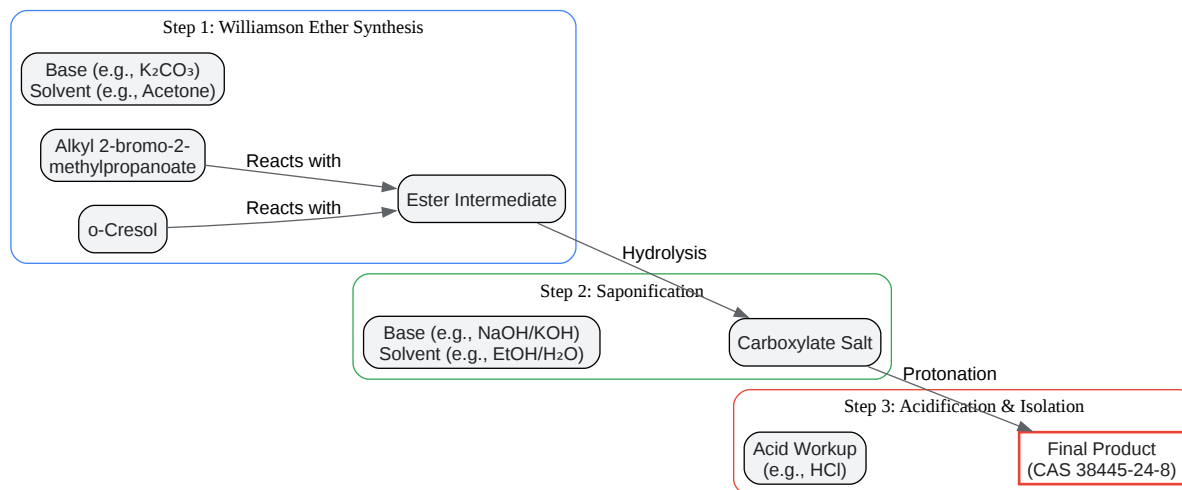
Table 1: Physicochemical Properties of CAS 38445-24-8

Property	Value / Description	Source / Method
CAS Number	38445-24-8	N/A
IUPAC Name	2-methyl-2-(2-methylphenoxy)propanoic acid	IUPAC Nomenclature
Synonyms	2,2-dimethyl-2-(o-tolyloxy)acetic acid	N/A
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	Calculation
Molecular Weight	194.23 g/mol	Calculation
Canonical SMILES	<chem>CC1=CC=CC=C1OC(C)(C)C(=O)O</chem>	Structure
Physical Appearance	Solid (Predicted based on analogs)	Inference
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Poorly soluble in water; Soluble in organic solvents like methanol, ethyl acetate, and dichloromethane (Predicted)	Inference

## Proposed Synthesis and Methodology

While specific literature for the synthesis of CAS 38445-24-8 is not readily found, a reliable synthetic route can be confidently proposed based on well-established reactions for analogous phenoxypropanoic acids. The most logical and field-proven approach is a two-step sequence involving a Williamson ether synthesis followed by ester hydrolysis.

Diagram 1: Proposed Synthetic Workflow



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Caption: Proposed synthesis of CAS 38445-24-8 via ether formation and subsequent hydrolysis.

## Detailed Experimental Protocol (Proposed)

This protocol is a self-validating system; progress can be monitored at each stage using standard analytical techniques like Thin-Layer Chromatography (TLC) and confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy upon isolation.

- Objective: To synthesize 2-methyl-2-(2-methylphenoxy)propanoic acid.

- Step 1: Williamson Ether Synthesis (Ester Formation)
  - To a stirred solution of o-cresol (1.0 eq) in acetone (10 mL/g of cresol), add anhydrous potassium carbonate ( $K_2CO_3$ , 1.5 eq). The base is crucial as it deprotonates the phenolic hydroxyl group, forming a potent nucleophile.  $K_2CO_3$  is a practical choice due to its moderate basicity and ease of removal.
  - Add ethyl 2-bromo-2-methylpropanoate (1.1 eq) to the suspension. The slight excess of the electrophile ensures complete consumption of the valuable starting phenol.
  - Heat the mixture to reflux (approx.  $56^\circ C$  for acetone) and maintain for 12-24 hours. The reaction progress should be monitored by TLC, observing the consumption of o-cresol.
  - After completion, cool the reaction to room temperature and filter off the inorganic salts ( $K_2CO_3$  and KBr byproduct).
  - Concentrate the filtrate under reduced pressure to remove the acetone. The resulting crude oil is the ethyl ester intermediate. It can be purified by column chromatography or carried forward directly if sufficiently pure.
- Step 2: Saponification (Ester Hydrolysis)
  - Dissolve the crude ethyl ester from the previous step in a mixture of ethanol and water (e.g., a 3:1 ratio).
  - Add sodium hydroxide (NaOH, 2.0 eq) and stir the mixture at room temperature or gentle heat (e.g.,  $50^\circ C$ ) for 2-4 hours. Saponification is typically rapid but can be monitored by TLC until the ester spot disappears.
  - Remove the ethanol via rotary evaporation.
- Step 3: Acidification and Isolation
  - Dilute the remaining aqueous solution with water and perform an extraction with a non-polar solvent (e.g., diethyl ether or hexanes) to remove any unreacted, non-acidic starting materials.

- Cool the aqueous layer in an ice bath and acidify slowly with cold 2M hydrochloric acid (HCl) until the pH is ~2. This step is critical to protonate the sodium carboxylate salt, causing the desired carboxylic acid to precipitate out of the solution.
- Collect the resulting solid precipitate by vacuum filtration.
- Wash the solid with cold water to remove any remaining inorganic salts.
- Dry the solid under vacuum to yield the final product, 2,2-dimethyl-2-(o-tolyloxy)acetic acid. Purity can be assessed by melting point and NMR.

## Potential Applications and Mechanistic Considerations

The structural class of phenoxyalkanoic acids is rich with biological activity. By examining the function of its close analogs, we can infer high-potential research avenues for CAS 38445-24-8.

- **Agrochemical Research:** Many phenoxyacetic and phenoxypropanoic acids are potent herbicides that function as synthetic auxins, leading to uncontrolled growth in broadleaf weeds.<sup>[1][2]</sup> Mecoprop, or (RS)-2-(4-Chloro-2-methylphenoxy)propanoic acid, is a widely used example.<sup>[1]</sup>
  - **Research Rationale:** CAS 38445-24-8 could be screened for herbicidal activity. The specific substitution pattern (gem-dimethyl and o-methyl) may modulate its selectivity, potency, and environmental degradation profile compared to existing compounds like Mecoprop.<sup>[3]</sup>
- **Drug Discovery and Development (Metabolic Disorders):** The 2-methyl-2-phenoxypropanoic acid core is the central pharmacophore of fibrates, a class of drugs used to treat hyperlipidemia.<sup>[4]</sup> Fenofibrate and Clofibrate are prominent examples that act as peroxisome proliferator-activated receptor alpha (PPAR $\alpha$ ) agonists.<sup>[4][5]</sup>
  - **Research Rationale:** Given its core similarity to fibrates, CAS 38445-24-8 is a prime candidate for investigation as a modulator of PPARs or other nuclear receptors involved in

metabolic regulation. Its unique o-methyl substitution could alter receptor binding affinity and selectivity, potentially leading to a differentiated pharmacological profile.

## Supplier and Procurement Strategy

As of this writing, CAS 38445-24-8 is not listed as a stock item in the catalogs of major chemical suppliers. This indicates that the compound must be sourced via custom synthesis.

For professionals requiring this molecule, the most effective procurement strategy is to engage with a contract research organization (CRO) or a chemical synthesis company that specializes in producing novel or rare compounds.

Table 2: Representative Companies Offering Custom Synthesis Services

Company	Headquarters	Service Focus
Bide Pharmatech Ltd.	China	Custom synthesis, catalog compounds
Toronto Research Chemicals	Canada	Complex organic synthesis, analytical standards
Amatek Scientific Co. Ltd.	USA	Custom synthesis, building blocks
Fluorochem	UK	Fine chemicals, custom synthesis

Disclaimer: This list is for informational purposes and does not constitute an endorsement. Researchers should conduct their own due diligence when selecting a synthesis partner.

## Conclusion

While 2,2-dimethyl-2-(o-tolyloxy)acetic acid (CAS 38445-24-8) is not a well-characterized compound, its structure places it at the intersection of two highly significant classes of molecules: phenoxyalkanoic acid herbicides and fibrate-class hypolipidemic agents. This guide provides a robust, inferred framework for its synthesis and suggests clear, high-potential avenues for its investigation in both agrochemical and pharmaceutical research. The lack of

commercial availability presents a hurdle, but one that is readily overcome by custom synthesis, opening the door for pioneering research into the unique biological activities this specific substitution pattern may confer.

## References

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## Sources

1. 2-Methyl-2-(4-methylphenoxy)propanoic acid AldrichCPR | Sigma-Aldrich [\[sigmaldrich.com\]](#)
2. AMBERLITE(R) IRA-400 (CL), CasNo.9002-24-8 TAIZHOU ZHENYU BIOTECHNOLOGY CO., LTD China (Mainland) [\[zhenyu.lookchem.com\]](#)
3. (2,6-Dimethylphenoxy)acetic Acid, TRC 5 g | Buy Online | Toronto Research Chemicals | Fisher Scientific [\[fishersci.at\]](#)

- [4. bldpharm.com \[bldpharm.com\]](#)
- [5. clinivex.com \[clinivex.com\]](#)
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